

# Application Notes and Protocols for TSC2 Immunohistochemistry in Paraffin-Embedded Tissues

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## Compound of Interest

Compound Name: TSC26

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## For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for the immunohistochemical (IHC) staining of Tuberous Sclerosis Complex 2 (TSC2) protein in formalin-fixed, paraffin-embedded (FFPE) tissues. This protocol is intended for the qualitative and semi-quantitative analysis of TSC2 expression and localization within the cellular context of the tissue.

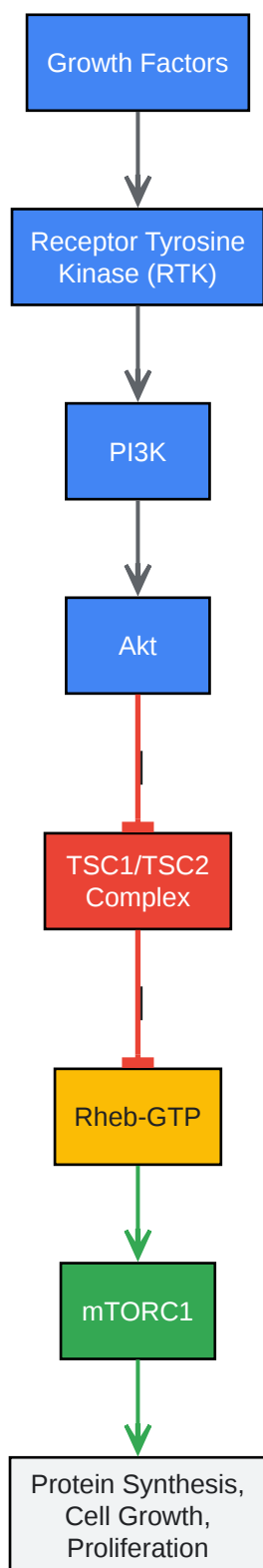
## Principle

Immunohistochemistry for TSC2 allows for the visualization of the protein's distribution and intensity within tissue sections. TSC2, also known as tuberlin, is a key tumor suppressor protein that, in complex with TSC1 (hamartin), negatively regulates the mammalian target of rapamycin (mTOR) signaling pathway.<sup>[1][2][3]</sup> The mTOR pathway is a central regulator of cell growth, proliferation, and survival.<sup>[4][5][6]</sup> Dysregulation of this pathway, often due to mutations in the TSC1 or TSC2 genes, is implicated in various cancers and hamartoma syndromes like Tuberous Sclerosis Complex (TSC).<sup>[7][8]</sup>

This protocol utilizes a primary antibody specific to TSC2, followed by a secondary antibody detection system that allows for chromogenic visualization. The intensity and distribution of the staining can provide insights into the functional status of the mTOR pathway, with loss of TSC2 expression often correlating with pathway activation.

## mTOR Signaling Pathway

The following diagram illustrates the central role of the TSC1/TSC2 complex in regulating mTOR signaling.



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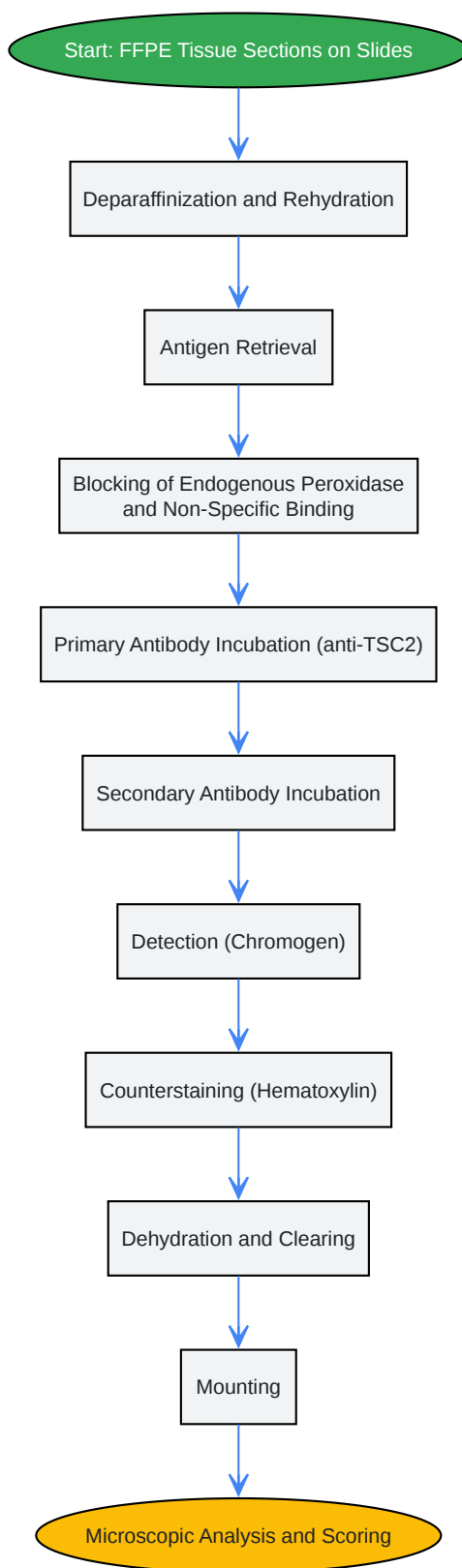
Caption: The TSC1/TSC2 complex negatively regulates mTORC1 signaling.

## Experimental Protocol

This protocol outlines the complete workflow for TSC2 immunohistochemistry on FFPE tissues.

[9]

## Experimental Workflow



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